

Application Notes and Protocols: DMRT2 Human Pre-designed siRNA Set A

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: DMRT2 Human Pre-designed
siRNA Set A

Cat. No.: B15566407

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Introduction

This document provides detailed application notes and protocols for the use of the **DMRT2 Human Pre-designed siRNA Set A**. Doublesex and Mab-3 Related Transcription Factor 2 (DMRT2) is a crucial transcription factor involved in embryonic development, particularly in somitogenesis and myogenesis.[1][2] It plays a role in the establishment of left-right asymmetry and the proper formation of skeletal muscle.[3] Dysregulation of DMRT2 has been associated with developmental disorders.[4] This pre-designed small interfering RNA (siRNA) set provides a reliable tool for researchers to effectively silence human DMRT2 expression, enabling the study of its function in various cellular processes.

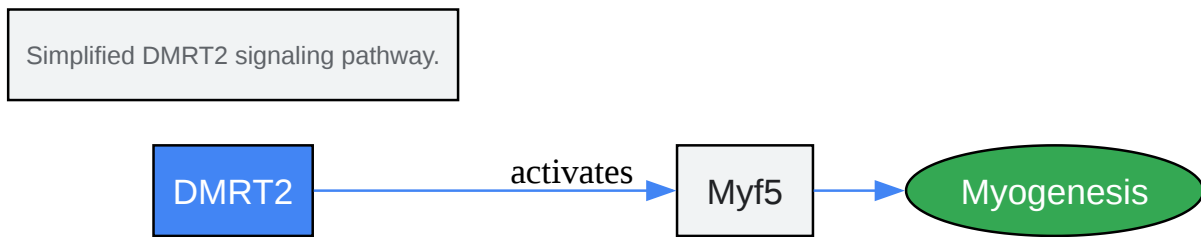
This kit contains three distinct siRNA sequences targeting different regions of the human DMRT2 mRNA, along with appropriate controls to ensure experimental validity and to facilitate the optimization of transfection conditions.

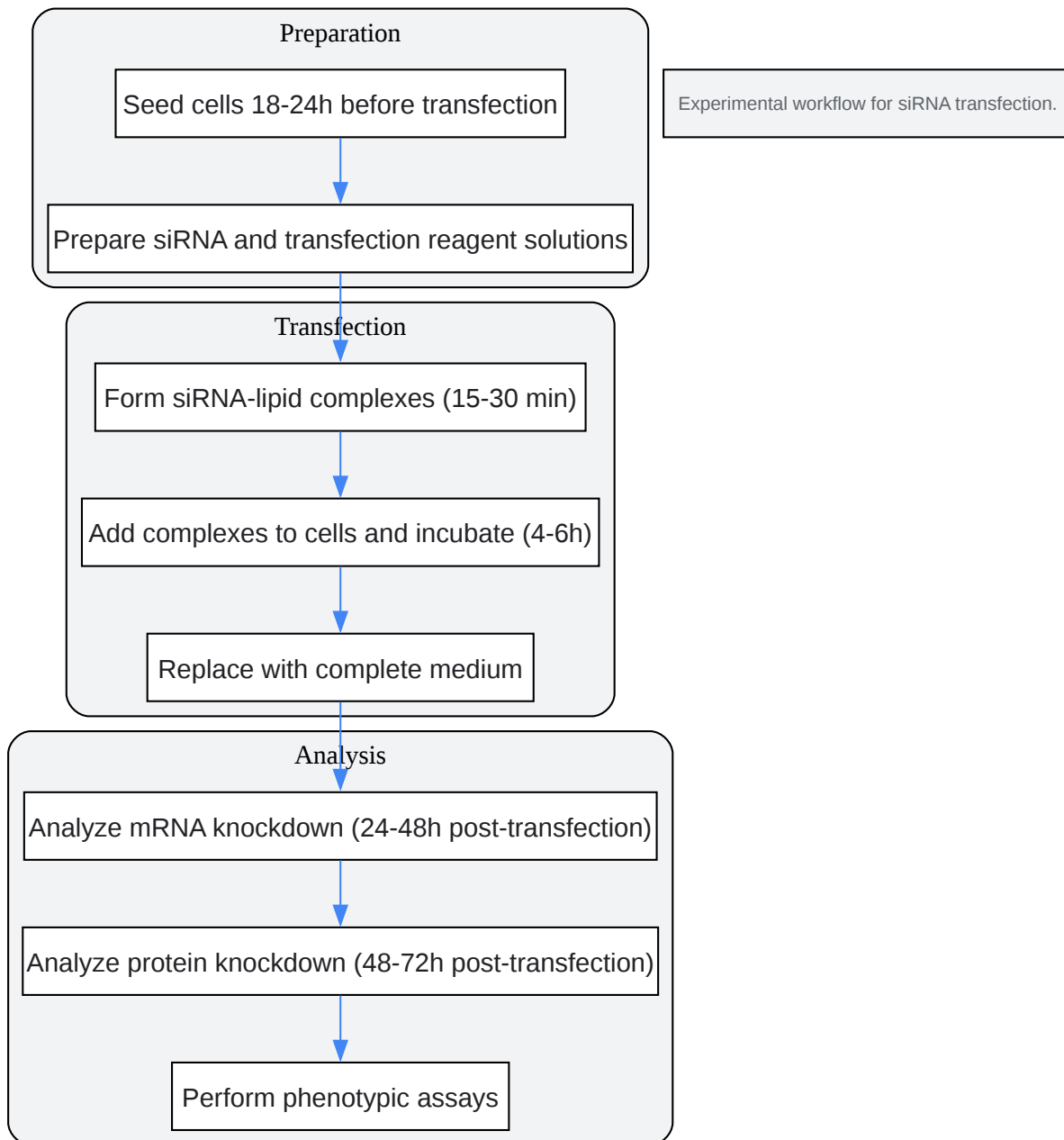
Product Information

Component	Description
DMRT2 siRNA Set A	A pool of three pre-designed siRNAs targeting human DMRT2 mRNA. Supplied lyophilized.
Negative Control siRNA	A non-targeting siRNA sequence with no known homology to human, mouse, or rat genes. Used to assess non-specific effects of siRNA delivery.
Positive Control siRNA	An siRNA targeting a housekeeping gene (e.g., GAPDH) to confirm transfection efficiency and knockdown.
FAM-labeled Negative Control	A non-targeting siRNA labeled with a fluorescent dye (FAM) for easy visualization of transfection efficiency.

Signaling Pathway Involving DMRT2

DMRT2 is a key regulator in the myogenic determination pathway. It acts upstream of Myf5, a myogenic regulatory factor, to initiate skeletal muscle formation. The following diagram illustrates a simplified representation of this regulatory cascade.





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References

- [1. Dmrt2 doublesex and mab-3 related transcription factor 2 \[Mus musculus \(house mouse\)\] - Gene - NCBI \[ncbi.nlm.nih.gov\]](#)
- [2. jp.sinobiological.com \[jp.sinobiological.com\]](#)
- [3. Frontiers | Multiple Functions of the Dmrt Genes in the Development of the Central Nervous System \[frontiersin.org\]](#)
- [4. genecards.org \[genecards.org\]](#)
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